

4-Nitrophenyl hydrogen phenylphosphonate safety and handling

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Compound of Interest

Compound Name: 4-Nitrophenyl hydrogen phenylphosphonate

Cat. No.: B160774

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An In-depth Technical Guide to the Safe Handling of **4-Nitrophenyl Hydrogen Phenylphosphonate**

Introduction: Contextualizing the Compound

4-Nitrophenyl hydrogen phenylphosphonate (CAS No. 57072-35-2) is a specialized organophosphorus compound with significant utility in biochemical and pharmacological research.^[1] It is primarily recognized as an effective substrate for 5'-Nucleotide Phosphodiesterase and also functions as an adenosine receptor agonist.^{[1][2][3]} Its preference in assays over other substrates is often due to its stability, relative ease of synthesis, and a high rate of hydrolysis which facilitates kinetic studies.^{[3][4]}

While its application is specific, its structural class as an organophosphorus ester places it in a category of compounds that requires rigorous and informed safety practices. This guide provides a comprehensive framework for the safe handling, storage, and emergency management of **4-Nitrophenyl hydrogen phenylphosphonate**, grounded in the established principles of chemical safety for organophosphates. The protocols herein are designed to be self-validating systems, ensuring the protection of researchers and the integrity of the experimental environment.

Hazard Identification and Risk Assessment: A Proactive Stance

Specific toxicological data for **4-Nitrophenyl hydrogen phenylphosphonate** is not extensively documented in publicly available safety data sheets. Therefore, a conservative approach, treating it with the caution afforded to other hazardous organophosphates, is mandatory. The primary toxicological concern for this class of compounds is the inhibition of acetylcholinesterase, an enzyme critical for nerve function.^{[5][6]} Exposure can occur via inhalation, skin contact, eye contact, and ingestion.

Key Potential Hazards:

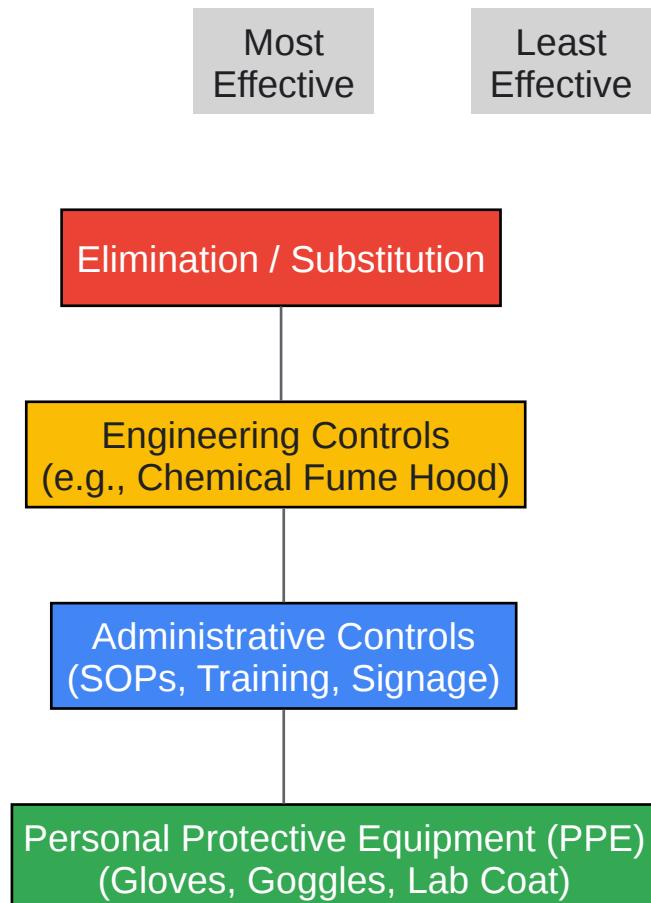
- Acute Toxicity: Harmful if swallowed, inhaled, or absorbed through the skin.
- Skin Irritation: May cause significant skin irritation upon contact.^[7]
- Eye Irritation: Poses a risk of serious eye irritation.^[7]
- Respiratory Irritation: Inhalation of the powdered form may cause respiratory tract irritation.
^{[7][8]}

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	57072-35-2	[1] [9]
Molecular Formula	C ₁₂ H ₁₀ NO ₅ P	[1] [9]
Molecular Weight	279.19 g/mol	[1]
Appearance	White to off-white powder	[9]
Solubility	Soluble in Dimethyl sulfoxide (DMSO) and Acetone.	[9] [10]
Recommended Storage	-20°C, in a dry, airtight container.	[9] [10]

The Hierarchy of Controls: A Foundational Safety Paradigm

Effective laboratory safety relies on a multi-layered approach rather than a single solution. The hierarchy of controls prioritizes strategies from most to least effective. This framework should guide all procedural development for handling this compound.



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Caption: The Hierarchy of Controls prioritizes institutional safety measures over individual protection.

For **4-Nitrophenyl hydrogen phenylphosphonate**, engineering controls (i.e., a certified chemical fume hood) are the most critical element, followed by strict administrative protocols and the mandatory, correct use of PPE.

Personal Protective Equipment (PPE): The Last Line of Defense

Proper PPE is non-negotiable when handling organophosphates. The selection must be appropriate for the task and the potential exposure risk.[\[11\]](#)

Table 2: Task-Based PPE Matrix

Task	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Receiving/Unpacking	Nitrile or PVC gloves. [5]	Safety glasses.	Lab coat.	Not required if container is intact.
Weighing/Aliquoting Solid	Nitrile or PVC gloves. [5]	Safety goggles with side shields. [5]	Lab coat.	Mandatory: Work within a certified chemical fume hood to prevent inhalation of powder. [5]
Dissolution/Solution Handling	Nitrile or PVC gloves (consider double-gloving if splash risk is high). [5][12]	Safety goggles and a face shield. [5]	Chemical-resistant apron over a lab coat. [13]	Mandatory: Work within a certified chemical fume hood. [5]
Spill Cleanup	Heavy-duty chemical-resistant gloves (e.g., neoprene). [14]	Safety goggles and a face shield. [5]	Chemical-resistant suit or apron. [11][13]	NIOSH-approved respirator with organic vapor cartridges if outside a fume hood. [5]

Standard Operating Procedure (SOP): From Receipt to Disposal

This section outlines a comprehensive workflow for handling **4-Nitrophenyl hydrogen phenylphosphonate** safely.

Receiving and Storage

- Verification: Upon receipt, confirm the container is intact and properly labeled.
- Storage: Immediately transfer the compound to a designated, clearly labeled secondary container in a freezer set to -20°C.^{[9][10]} The storage location should be secure and accessible only to trained personnel.
- Documentation: Log the compound's arrival, quantity, and storage location in the laboratory chemical inventory.

Preparation and Handling of Solid Compound

Causality: The primary risk with the solid form is the generation and inhalation of fine, aerosolized particles. Therefore, all manipulations must occur within an engineering control designed to capture such particles.

- Prepare Workspace: Designate a specific area within a certified chemical fume hood for handling. Ensure all necessary equipment (spatulas, weigh boats, vials, solvents) and waste containers are inside the hood before starting.
- Don PPE: Put on all required PPE as specified in Table 2 for weighing solids.
- Weighing: Allow the container to equilibrate to room temperature in a desiccator before opening to prevent moisture condensation. Carefully measure the desired amount using a tared weigh boat. Avoid any actions that could create dust.
- Cleanup: After weighing, decontaminate the spatula and work surface with a suitable solvent (e.g., 70% ethanol) followed by a mild detergent solution. Dispose of all contaminated disposables (weigh boats, wipes) in a designated hazardous waste container.^[5]

Preparation and Handling of Solutions

Causality: The primary risk with solutions is splashing and direct skin/eye contact.

- Solvent Addition: Add the appropriate solvent (e.g., DMSO[9]) to the vial containing the pre-weighed solid. Perform this step slowly and carefully within the fume hood.
- Mixing: Cap the vial securely and mix using a vortex or sonicator until fully dissolved.
- Transfer: Use positive displacement pipettes or glass syringes for transferring solutions to minimize aerosol generation.
- Labeling: Clearly label the solution container with the compound name, concentration, solvent, date, and appropriate hazard warnings.

Emergency Procedures: Rapid and Correct Response

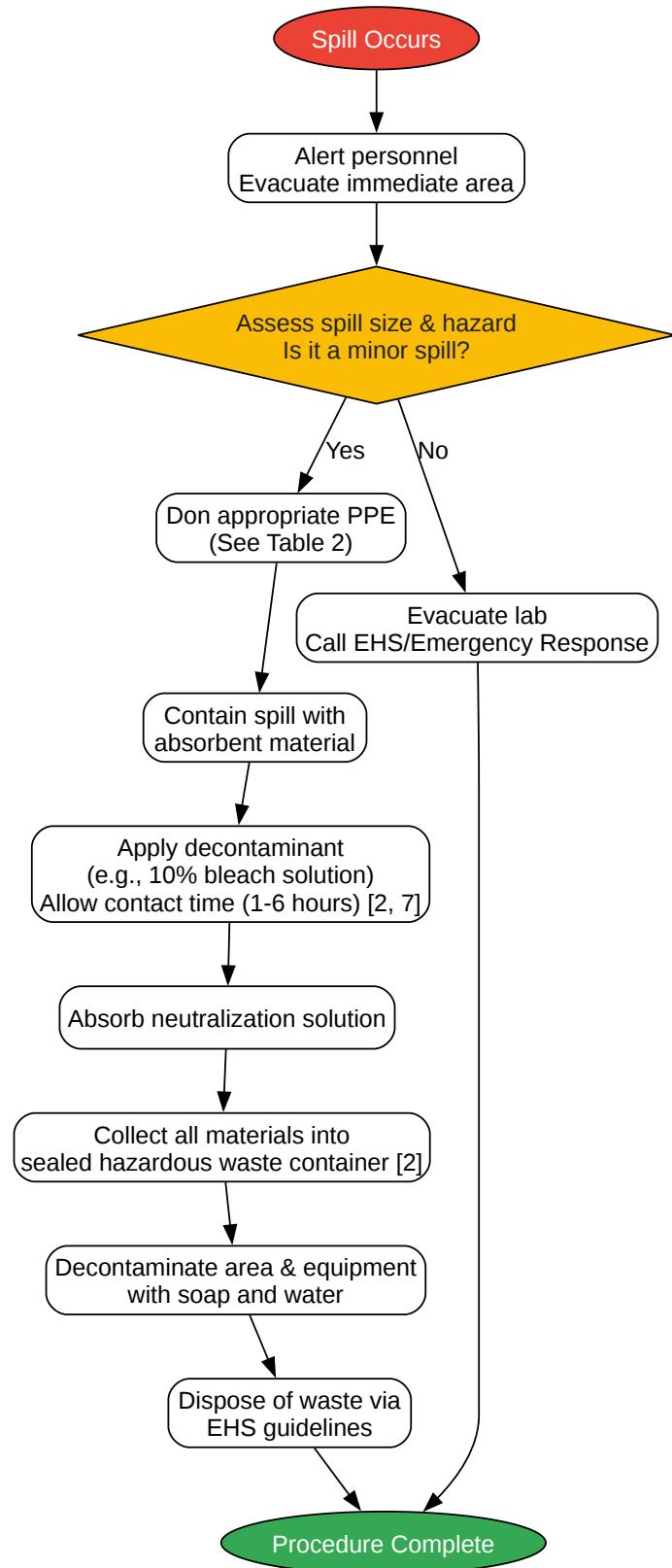
A clear, practiced emergency plan is crucial. All personnel must know the location of safety showers, eyewash stations, and spill kits.

Personnel Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[5][15] Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing at once.[5] Wash the affected area thoroughly with soap and water for at least 15 minutes.[5][16] Seek medical attention if irritation develops or if the exposure was significant.
- Inhalation: Move the individual to fresh air immediately.[7][16] If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth if ingestion is suspected) and seek immediate medical attention.[17]
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][17]

Spill Management

Causality: The goal of spill response is to contain, neutralize, and clean the material without creating a secondary hazard or increasing personnel exposure.

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Caption: A logical workflow for responding to a chemical spill.

Detailed Spill Cleanup Protocol:

- Alert & Isolate: Immediately alert others in the area. Secure the location and prevent entry. [\[15\]](#)
- Assess: Determine if the spill is manageable by laboratory personnel. If it is large, involves a highly volatile situation, or you are uncertain, evacuate and call your institution's emergency response team.
- PPE: Don the appropriate PPE for spill cleanup as outlined in Table 2.
- Containment: For liquid spills, create a dike around the spill using an absorbent material like cat litter, sand, or vermiculite.[\[18\]](#) For solid spills, carefully cover the powder with a damp paper towel to prevent it from becoming airborne.
- Decontamination: Organophosphorus compounds can be chemically degraded. After absorbing the bulk of the spill, apply a decontamination solution. A 10% sodium hypochlorite (bleach) solution or a sodium carbonate (washing soda) solution is effective.[\[14\]](#)[\[19\]](#) Allow a contact time of at least one hour.[\[5\]](#)
- Cleanup: Absorb the decontamination solution with fresh absorbent material.
- Collection & Disposal: Using a scoop or dustpan, carefully collect all contaminated materials (absorbent, gloves, paper towels) and place them into a heavy-duty, labeled hazardous waste bag or container.[\[5\]](#)[\[18\]](#)
- Final Cleaning: Wipe the spill area with soap and water. Decontaminate all tools used in the cleanup.
- Hygiene: After removing PPE, wash hands and any exposed skin thoroughly.

Waste Disposal

All waste generated from the handling of **4-Nitrophenyl hydrogen phenylphosphonate** is considered hazardous.

- Solid Waste: Contaminated gloves, pipette tips, weigh boats, and absorbent materials must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.[\[5\]](#)

- Liquid Waste: Unused solutions or reaction mixtures should be collected in a compatible, sealed, and labeled hazardous waste container. Do not mix with incompatible waste streams.
- Disposal: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local and national regulations.[\[7\]](#)

Conclusion

4-Nitrophenyl hydrogen phenylphosphonate is a valuable tool for scientific inquiry. Its safe and effective use is contingent upon a thorough understanding of its potential hazards and the diligent application of established safety protocols. By integrating the principles of hazard assessment, the hierarchy of controls, and detailed procedural planning, researchers can mitigate risks and maintain a secure laboratory environment. This guide serves as a technical foundation; it must be supplemented by institution-specific training and a proactive culture of safety.

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